An In-depth Technical Guide to the Physicochemical Properties of C11H7ClN2O2

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Compound of Interest

Compound Name:	*2-(2-Chloro-5-nitrophenyl)pyridine*
CAS No.:	*879088-40-1*
Cat. No.:	*B1455133*

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Introduction: Unveiling the Landscape of C11H7ClN2O2

The molecular formula C11H7ClN2O2 represents a fascinating scaffold for chemical exploration, particularly within the realm of drug discovery and materials science. This guide provides a comprehensive overview of the known and predicted physicochemical properties of a key isomer, 7-Chloro-1-(cyanomethyl)indole-2-carboxylic acid, and establishes a framework for its synthesis, characterization, and potential biological evaluation. Given the limited publicly available experimental data for this specific molecule, this document integrates insights from closely related analogs to offer a robust scientific foundation for researchers.

The indole-2-carboxylic acid core is a privileged structure in medicinal chemistry, known to interact with a variety of biological targets. The strategic placement of a chlorine atom at the 7-position and a cyanomethyl group at the 1-position of the indole ring can significantly influence the molecule's electronic properties, lipophilicity, and metabolic stability, thereby modulating its pharmacokinetic and pharmacodynamic profile.

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Molecular Identity and Physicochemical Properties

While several isomers of C11H7ClN2O2 are theoretically possible, the most readily identifiable in chemical databases is 7-Chloro-1-(cyanomethyl)indole-2-carboxylic acid.

Core Compound: 7-Chloro-1-(cyanomethyl)indole-2-carboxylic acid

- IUPAC Name: 7-chloro-1-(cyanomethyl)indole-2-carboxylic acid[1]
- CAS Number: Not available
- Molecular Formula: C11H7ClN2O2[1]
- Molecular Weight: 234.64 g/mol [1]
- Canonical SMILES: C1=CC2=C(C(=C1)Cl)N(C(=C2)C(=O)O)CC#N[1]

The majority of the available data for this compound is computational. Below is a summary of its predicted properties, alongside experimental data for its core structural fragments to provide context.

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Property	7-Chloro-1-(cyanomethyl)indole-2-carboxylic acid (Predicted)[1]	7-Chloro-1H-indole-2-carboxylic acid (Experimental/Predicted)	1-(Cyanomethyl)-1H-indole-2-carboxylic acid (Experimental/Predicted)
Molecular Weight (g/mol)	234.64	195.60	200.19[2]
XLogP3	2.4	2.5 (Predicted)	1.9 (Predicted)[3]
Hydrogen Bond Donors	1	2	1[3]
Hydrogen Bond Acceptors	4	3	4[3]
Melting Point (°C)	Not available	Not available	Not available
Boiling Point (°C)	Not available	Not available	Not available
pKa	Not available	13.43±0.30 (Predicted for ethyl ester)[4]	Not available

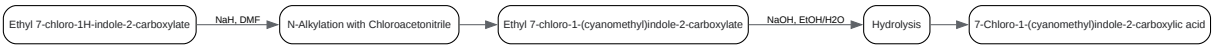
Insight: The predicted XLogP3 value of 2.4 suggests that 7-Chloro-1-(cyanomethyl)indole-2-carboxylic acid has moderate lipophilicity, a key parameter influencing cell membrane permeability and oral bioavailability. The presence of both hydrogen bond donor (the carboxylic acid proton) and multiple acceptor sites (the carbonyl oxygen, the indole nitrogen, and the nitrile nitrogen) indicates its potential to engage in specific hydrogen bonding interactions with biological targets.

Synthesis and Reactivity

A plausible synthetic route to 7-Chloro-1-(cyanomethyl)indole-2-carboxylic acid can be conceptualized based on established indole chemistry.

Proposed Synthetic Workflow

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Caption: Proposed synthesis of the target compound.

Step-by-Step Synthetic Protocol (Hypothetical)

- N-Alkylation: To a solution of ethyl 7-chloro-1H-indole-2-carboxylate in an aprotic polar solvent such as dimethylformamide (DMF), add sodium hydride (NaH) portion-wise at 0 °C. After cessation of hydrogen evolution, add chloroacetonitrile and allow the reaction to warm to room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).

- Work-up and Purification: Upon completion, the reaction is quenched with water and the product is extracted with an organic solvent like ethyl acetate. The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product can be purified by column chromatography on silica gel.

- Hydrolysis: The resulting ethyl 7-chloro-1-(cyanomethyl)indole-2-carboxylate is then subjected to hydrolysis. This is typically achieved by heating with a base such as sodium hydroxide in a mixture of ethanol and water[5].

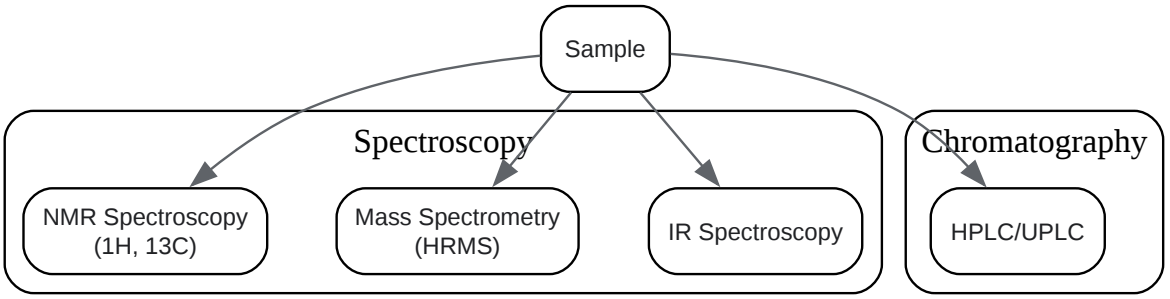
- Acidification and Isolation: After the hydrolysis is complete, the reaction mixture is cooled and acidified with a mineral acid (e.g., HCl) to precipitate the carboxylic acid. The solid product is then collected by filtration, washed with water, and dried.

Analytical Characterization

A multi-faceted analytical approach is essential for the unambiguous structural confirmation and purity assessment of 7-Chloro-1-(cyanomethyl)indole-2-carboxylic acid.

Analytical Workflow

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